

# N-Nitroso-Vildagliptin: A Comprehensive Technical Guide on Physicochemical Properties

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## Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

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## Abstract

**N-Nitroso-Vildagliptin** is a nitrosamine impurity of Vildagliptin, an oral hypoglycemic agent. As a member of the cohort of concern due to potential genotoxic and carcinogenic effects, understanding its physicochemical properties is paramount for the safety and quality control of Vildagliptin drug products. This technical guide provides a consolidated overview of the known physicochemical characteristics of **N-Nitroso-Vildagliptin**, including its synthesis, analytical detection methods, and available physical and chemical data. The information is compiled from peer-reviewed scientific literature and chemical databases to support research, development, and quality assurance activities in the pharmaceutical industry.

## Chemical Identity and Physical Properties

**N-Nitroso-Vildagliptin**, chemically named (2S)-1-({N-[(1R,3S,5R,7S)-3-hydroxyadamantan-1-yl]-N-nitroso}glycyl)pyrrolidine-2-carbonitrile, is a derivative of Vildagliptin where the secondary amine group is nitrosated.

Table 1: Physicochemical Properties of **N-Nitroso-Vildagliptin**

| Property          | Value                                                         | Source                            |
|-------------------|---------------------------------------------------------------|-----------------------------------|
| Molecular Formula | C <sub>17</sub> H <sub>24</sub> N <sub>4</sub> O <sub>3</sub> | PubChem[1]                        |
| Molecular Weight  | 332.4 g/mol                                                   | PubChem[1]                        |
| Appearance        | White solid                                                   | Analytica Chemie[2],<br>Synchemia |
| Melting Point     | 180.0-182.9°C                                                 | Analytica Chemie[2]               |
| Solubility        | Soluble in DMSO and<br>Methanol.[3]                           | Synchemia[3]                      |
| logP (Computed)   | 1.3                                                           | PubChem[1]                        |
| pKa (Computed)    | Data not available in searched<br>literature                  |                                   |

Note: Some physical properties are sourced from commercial suppliers and computed databases due to the limited availability of experimentally determined data in peer-reviewed literature.

## Synthesis and Characterization

The synthesis of **N-Nitroso-Vildagliptin** is primarily achieved through the nitrosation of Vildagliptin.

### Experimental Protocol: Synthesis

A common laboratory-scale synthesis involves the reaction of Vildagliptin with a nitrosating agent in an acidic medium.

Reaction Scheme:

Vildagliptin + Nitrosating Agent (e.g., tert-butyl nitrite) → **N-Nitroso-Vildagliptin**

Detailed Methodology:

- Dissolution: Dissolve Vildagliptin in a suitable organic solvent.

- Acidification: Introduce a mild acidic environment.
- Nitrosation: Add a nitrosating agent, such as tert-butyl nitrite, to the solution. The reaction proceeds via the nitrosation of the secondary amine of Vildagliptin.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Workup: Upon completion, quench the reaction and perform an aqueous workup to remove excess reagents and byproducts.
- Purification: Purify the crude product using column chromatography to obtain **N-Nitroso-Vildagliptin** of high purity (e.g., >95%).[\[3\]](#)

## Spectroscopic Characterization

The structure of synthesized **N-Nitroso-Vildagliptin** is confirmed using various spectroscopic techniques.

Table 2: Spectroscopic Data for **N-Nitroso-Vildagliptin**

| Technique                                     | Key Observations                                                                                                                             | Reference                     |
|-----------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------|
| Mass Spectrometry (MS)                        | Mass spectrum shows a peak at m/z 333, corresponding to the $[M+H]^+$ ion.                                                                   | Kumar et al.                  |
| Infrared (IR) Spectroscopy                    | Disappearance of the -NH stretching frequency at approximately $3293\text{ cm}^{-1}$ , which is present in the parent Vildagliptin molecule. | Kumar et al.                  |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | The $^1\text{H}$ NMR spectrum confirms the presence of the adamantane and pyrrolidine moieties and the absence of the N-H proton signal.     | Synchemia <a href="#">[3]</a> |

## Analytical Methodology for Quantification

The quantification of **N-Nitroso-Vildagliptin** in Vildagliptin drug substances and products is critical for regulatory compliance. Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique due to its high sensitivity and selectivity.

### Experimental Protocol: LC-MS/MS Analysis

#### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Tandem Mass Spectrometer (MS/MS) with a suitable ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI).

#### Chromatographic Conditions:

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: Optimized for the specific column dimensions.
- Column Temperature: Maintained at a constant temperature (e.g., 40°C).
- Injection Volume: Typically in the range of 5-10 µL.

#### Mass Spectrometric Conditions:

- Ionization Mode: Positive ion mode is generally employed.
- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for quantification and confirmation.
  - Precursor Ion:  $m/z$  333  $[M+H]^+$
  - Product Ions: Specific fragment ions are selected for quantification and confirmation.

### Method Validation Parameters:

A validated method should demonstrate acceptable performance for the following parameters:

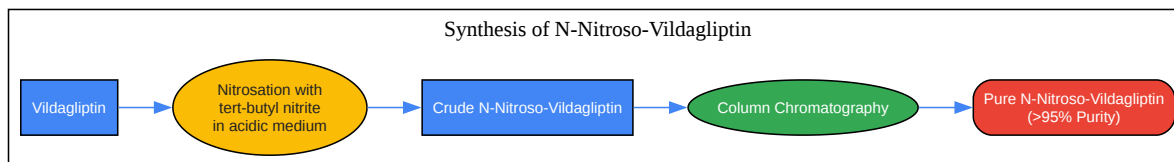
- **Limit of Detection (LOD):** The lowest concentration of the analyte that can be reliably detected.
- **Limit of Quantification (LOQ):** The lowest concentration of the analyte that can be quantitatively determined with acceptable precision and accuracy.
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte.
- **Accuracy:** The closeness of the test results to the true value.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.

## Stability and Degradation

Forced degradation studies are essential to understand the stability of a drug substance and to identify potential degradation products. As of the latest literature review, specific forced degradation studies on **N-Nitroso-Vildagliptin** have not been extensively reported. However, studies on Vildagliptin have shown that it degrades under hydrolytic (acidic and basic) and oxidative conditions. The nitrile group can hydrolyze to form an amide and subsequently a carboxylic acid. It is plausible that **N-Nitroso-Vildagliptin** would exhibit similar degradation pathways for the Vildagliptin core structure, with the stability of the N-nitroso group being an additional area of investigation.

## Visualizations

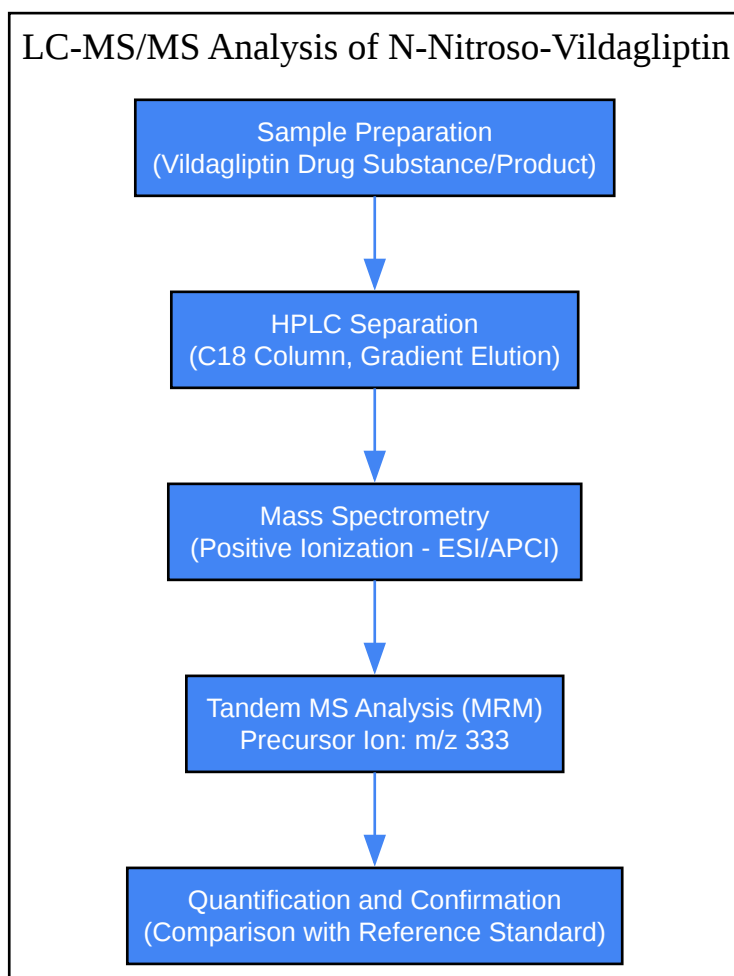
## Synthesis Workflow



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Caption: Workflow for the synthesis and purification of **N-Nitroso-Vildagliptin**.

## Analytical Workflow



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Caption: Workflow for the quantitative analysis of **N-Nitroso-Vildagliptin** by LC-MS/MS.

## Conclusion

This technical guide summarizes the currently available information on the physicochemical properties of **N-Nitroso-Vildagliptin**. While some fundamental properties have been characterized, further experimental studies are warranted to establish a more comprehensive profile, particularly concerning its solubility in various pharmaceutical solvents, its pKa, and its degradation pathways under stressed conditions. The provided synthesis and analytical protocols offer a foundation for researchers and drug development professionals working with Vildagliptin to ensure the safety and quality of their products. Continuous monitoring of scientific literature is recommended for updates on the physicochemical properties and analytical methodologies for this critical impurity.

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## References

- 1. N-Nitroso-Vildagliptin | C<sub>17</sub>H<sub>24</sub>N<sub>4</sub>O<sub>3</sub> | CID 165706756 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. N-Nitroso Vildagliptin - Analytica Chemie [[analyticachemie.in](https://analyticachemie.in)]
- 3. synchemia.com [[synchemia.com](https://synchemia.com)]
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